

1,2-Epoxyoctane physical and chemical properties

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Compound of Interest

Compound Name: 1,2-Epoxyoctane

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An In-depth Technical Guide to **1,2-Epoxyoctane**: Properties, Protocols, and Applications

Introduction

1,2-Epoxyoctane, also known by synonyms such as 1-Octene oxide and 2-Hexyloxirane, is an organic compound belonging to the epoxide class.^{[1][2][3][4][5][6][7][8]} It is characterized by a strained three-membered ring containing an oxygen atom, which imparts significant reactivity.^[9] This reactivity makes it a valuable intermediate and building block in organic synthesis, with applications in the production of fine chemicals, pharmaceuticals, agrochemicals, and polymers like epoxy resins.^{[1][2][9][10]} This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols, and its role in scientific research and drug development.

Physical and Chemical Properties

1,2-Epoxyoctane is a colorless liquid under standard conditions.^{[1][7]} It is slightly soluble in water but soluble in organic solvents like ethers and benzene.^{[1][2][5][6][7][11]} The compound is known to be moisture-sensitive and should be stored under an inert atmosphere.^{[1][5][6][7][12]}

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ O	[1][2][3][8][13][14][15]
Molecular Weight	128.21 g/mol	[1][2][3][4][8][13][14]
CAS Number	2984-50-1	[1][2][3][4][5][6][7][9][13][14][15][16]
Appearance	Colorless Liquid	[1][7][12][15]
Boiling Point	62-64 °C at 17 mmHg	[1][3][4][11]
	169.5 °C at 760 mmHg	[2][13]
Density	0.835 - 0.839 g/mL at 20-25 °C	[1][2][3][4][5][11]
Refractive Index (n _{20/D})	1.420	[1][3][4][5]
Vapor Pressure	2.04 mmHg at 25°C	[1][13]

Safety and Handling Properties

Property	Value	Source(s)
Flash Point	37 °C (98.6 °F) - closed cup	[1][2][3][5][13]
Hazard Codes	Xi (Irritant)	[1][5]
Hazard Statements	H226 (Flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2][3]
Precautionary Statements	P210, P261, P305+P351+P338	[2][3]
Storage Temperature	2-8°C, under inert gas	[1][2][3][5][7]

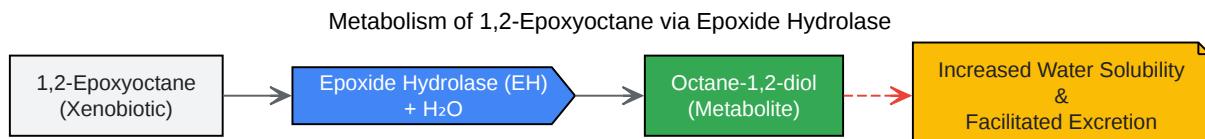
Reactivity and Chemical Behavior

The chemical behavior of **1,2-Epoxyoctane** is dominated by the high ring strain of the oxirane ring, making it susceptible to nucleophilic attack.[9] This reactivity is the basis for its utility in synthesis.

- **Ring-Opening Reactions:** The epoxide ring can be readily opened by a variety of nucleophiles under both acidic and basic conditions.[9] Acid-catalyzed hydrolysis, for example, yields the corresponding trans-1,2-diol (octane-1,2-diol).[9][17] This reaction is fundamental to its role as a synthetic intermediate.
- **Rearrangement:** In the presence of heat or catalysts like boron trifluoride etherate, **1,2-Epoxyoctane** can undergo rearrangement to form aldehydes.[9][18]
- **Polymerization:** It serves as a monomer for the synthesis of polymers such as epoxy resins and polyether polyols, which are used in coatings, adhesives, and elastomers.[1]

Role in Biological Systems

In biological contexts, **1,2-Epoxyoctane** is a substrate for epoxide hydrolase (EH) enzymes.[9] These enzymes are crucial for the detoxification of xenobiotics by converting reactive epoxides into less reactive diols, facilitating their excretion.[9][13] This makes **1,2-Epoxyoctane** a useful tool for studying the activity and specificity of these metabolic enzymes.[9]



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Metabolism of **1,2-Epoxyoctane** by Epoxide Hydrolase.

Experimental Protocols

Synthesis of **1,2-Epoxyoctane** from **1-Octene**

A common method for the synthesis of epoxides is the epoxidation of an alkene. The following protocol is a general procedure using meta-chloroperoxybenzoic acid (m-CPBA), a widely used reagent for this transformation.[19]

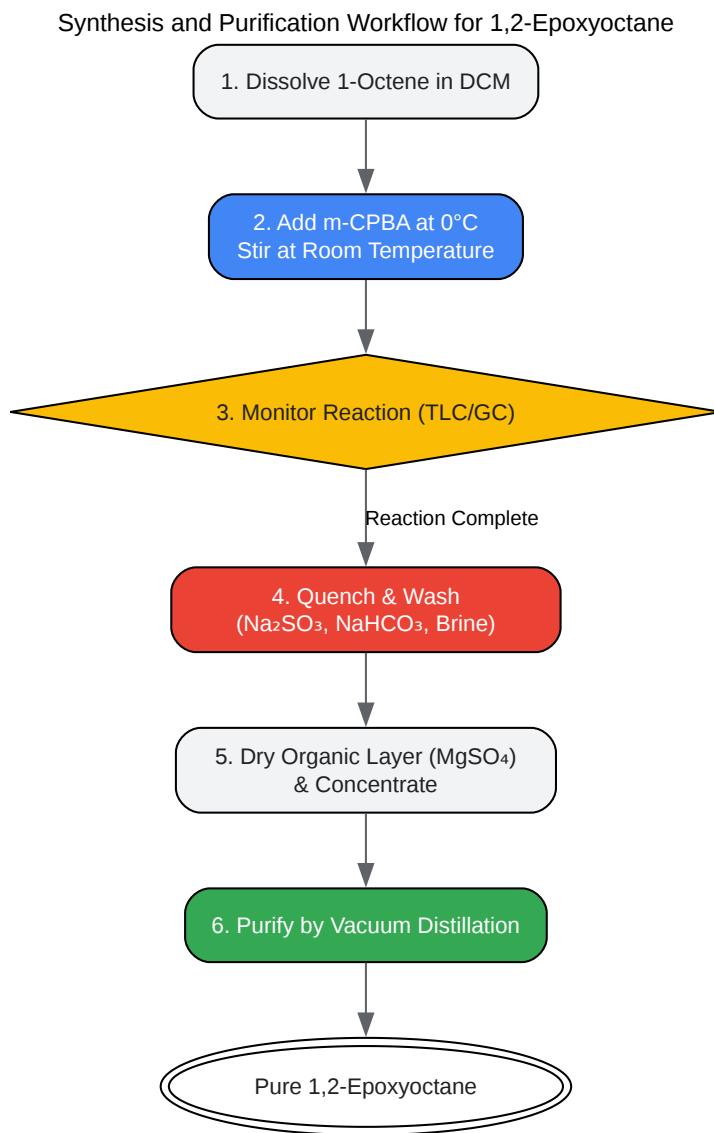
Materials:

- 1-Octene
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium sulfite (Na_2SO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware, magnetic stirrer, separatory funnel

Procedure:

- Dissolve 1-octene in a suitable volume of dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution to 0 °C in an ice bath.
- Add m-CPBA portion-wise to the stirred solution over 30 minutes, maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, quench the reaction by adding saturated sodium sulfite solution to destroy excess peroxide.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution (to remove m-chlorobenzoic acid), and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **1,2-Epoxyoctane**.[\[19\]](#)



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General workflow for the synthesis of **1,2-Epoxyoctane**.

Analytical Characterization: Gas Chromatography (GC)

Gas chromatography is a primary technique for assessing the purity of **1,2-Epoxyoctane** and for monitoring reaction progress.[\[20\]](#)[\[21\]](#)

Objective: To determine the purity of a **1,2-Epoxyoctane** sample.

Instrumentation:

- Gas Chromatograph (e.g., Agilent, Shimadzu) with a Flame Ionization Detector (FID).[\[20\]](#)
- Capillary Column (e.g., DB-5, HP-5MS, 30 m x 0.25 mm ID x 0.25 μ m film thickness).[\[20\]](#)[\[22\]](#)
- Carrier Gas: Helium or Nitrogen.[\[20\]](#)

Procedure:

- Sample Preparation: Prepare a dilute solution (e.g., 1 mg/mL) of the **1,2-Epoxyoctane** sample in a volatile solvent such as dichloromethane or ethyl acetate.[\[20\]](#)
- Injection: Inject 1 μ L of the prepared sample into the GC inlet, which is typically heated to around 250 °C.
- Temperature Program:
 - Initial Temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10 °C/min to 250 °C.[\[20\]](#)
 - Final Hold: Hold at 250 °C for 5 minutes.[\[20\]](#)
- Data Analysis: The purity is determined by calculating the relative peak area of the **1,2-Epoxyoctane** peak compared to the total area of all peaks in the chromatogram.[\[20\]](#)[\[23\]](#) The retention time is used to identify the compound, which is shorter for compounds with lower boiling points.[\[23\]](#)

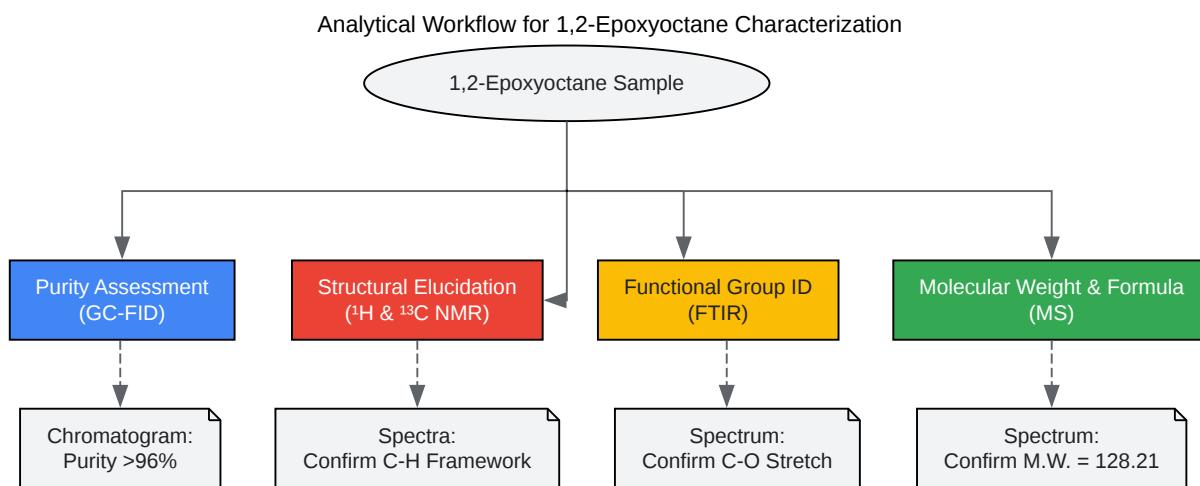
Spectroscopic Analysis (NMR, IR, MS)

Spectroscopic methods are essential for confirming the molecular structure of **1,2-Epoxyoctane**.

- ^1H NMR: Provides information on the proton environment. Key signals for **1,2-Epoxyoctane** include multiplets for the oxirane ring protons and signals corresponding to the hexyl chain.

[\[24\]](#)[\[25\]](#)

- ^{13}C NMR: Shows distinct signals for the two carbons of the epoxide ring (typically around 47 and 52 ppm) and the carbons of the alkyl chain.[\[16\]](#)
- IR Spectroscopy: The presence of the epoxide ring is confirmed by characteristic C-O stretching bands.[\[20\]](#)
- Mass Spectrometry (MS): Provides the molecular weight from the molecular ion peak and fragmentation patterns characteristic of the structure.[\[20\]](#)[\[26\]](#)

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Workflow for the analytical characterization of **1,2-Epoxyoctane**.

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References

- 1. Cas 2984-50-1,1,2-Epoxyoctane | lookchem [lookchem.com]

- 2. 1,2-Epoxyoctane | 2984-50-1 | J-640005 | Biosynth [biosynth.com]
- 3. 1,2-环氧辛烷 96% | Sigma-Aldrich [sigmaaldrich.com]
- 4. alkemix.eu [alkemix.eu]
- 5. chemwhat.com [chemwhat.com]
- 6. 1,2-Epoxyoctane, 97% | Fisher Scientific [fishersci.ca]
- 7. vupinternational.com [vupinternational.com]
- 8. Oxirane, hexyl- (CAS 2984-50-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. Buy 1,2-Epoxyoctane | 2984-50-1 [smolecule.com]
- 10. nbinno.com [nbinno.com]
- 11. 1,2-Epoxyoctane | 2984-50-1 [chemicalbook.com]
- 12. fishersci.com [fishersci.com]
- 13. 1,2-Epoxyoctane | CAS#:2984-50-1 | Chemsric [chemsrc.com]
- 14. hpc-standards.com [hpc-standards.com]
- 15. B21463.22 [thermofisher.com]
- 16. spectrabase.com [spectrabase.com]
- 17. benchchem.com [benchchem.com]
- 18. ir.canterbury.ac.nz [ir.canterbury.ac.nz]
- 19. benchchem.com [benchchem.com]
- 20. benchchem.com [benchchem.com]
- 21. journals.asm.org [journals.asm.org]
- 22. beta.chem.uw.edu.pl [beta.chem.uw.edu.pl]
- 23. youtube.com [youtube.com]
- 24. 1,2-Epoxyoctane(2984-50-1) 1H NMR [m.chemicalbook.com]
- 25. spectrabase.com [spectrabase.com]
- 26. benchchem.com [benchchem.com]
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